

# Personal protective equipment for handling 1-Bromo-2-methylbutane

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## Compound of Interest

Compound Name: 1-Bromo-2-methylbutane

Cat. No.: B081432

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## Essential Safety and Handling Guide for 1-Bromo-2-methylbutane

This guide provides immediate and essential safety protocols for laboratory personnel, researchers, and drug development professionals handling **1-Bromo-2-methylbutane**. Adherence to these procedures is critical for ensuring personal safety and operational integrity.

## Physicochemical and Hazard Data

A summary of key quantitative data for **1-Bromo-2-methylbutane** is presented below for quick reference.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>5</sub> H <sub>11</sub> Br  | [1]       |
| Molecular Weight  | 151.05 g/mol   | [1]       |
| CAS Number        | 10422-35-2   | [1]       |
| Hazard Statements | H225: Highly flammable liquid and vapour.[2] H315: Causes skin irritation.[2] H319: Causes serious eye irritation.[2] H335: May cause respiratory irritation.[2] |           |
| Signal Word       | Danger   | [2]       |

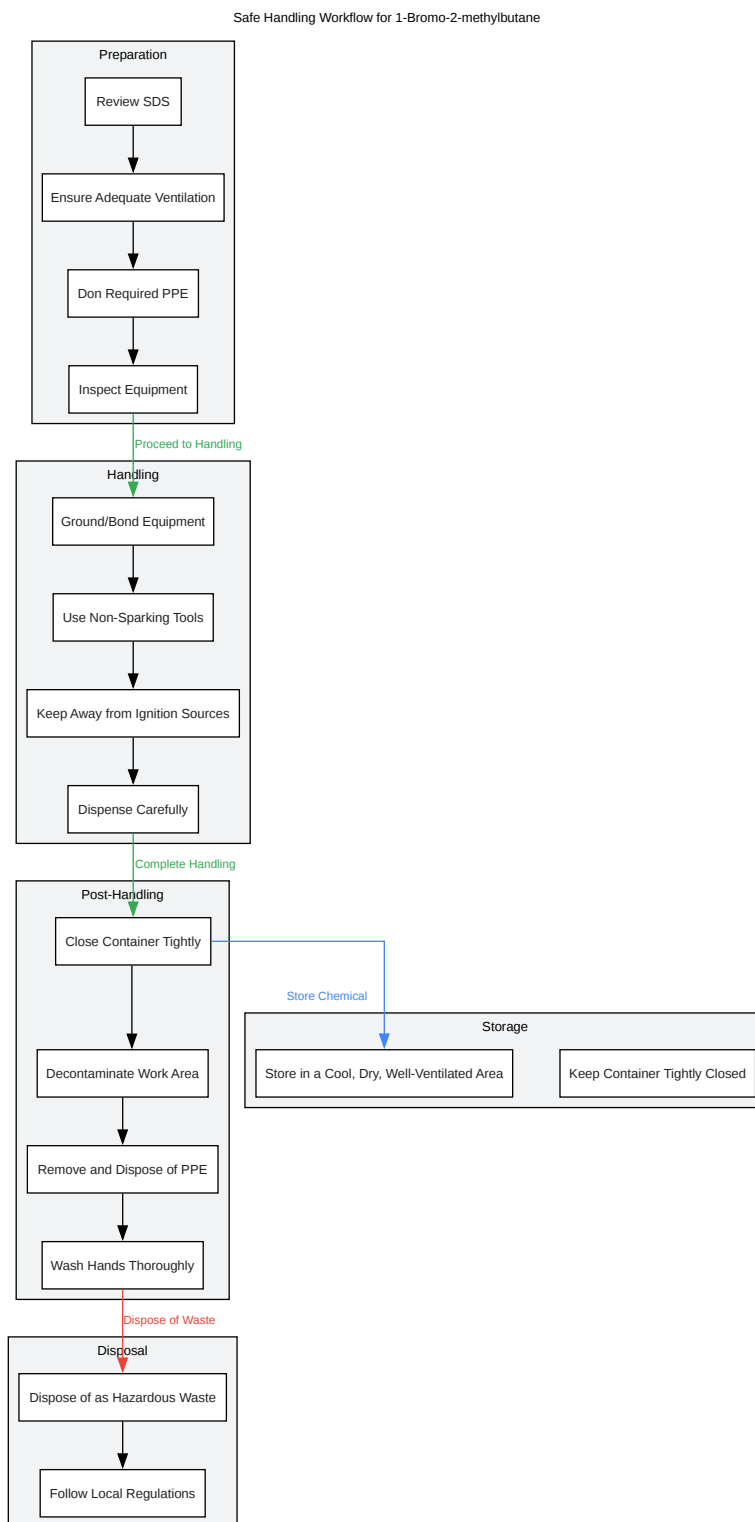
## Personal Protective Equipment (PPE) Protocol

The following table outlines the mandatory personal protective equipment for handling **1-Bromo-2-methylbutane** to minimize exposure risk.

| Body Part   | Required PPE                  | Specifications and Standards  |
|-------------|-------------------------------|---|
| Eyes/Face   | Safety Goggles or Face Shield | Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US). A face shield may be appropriate in some workplaces.[2][3]  |
| Skin/Hands  | Chemical-Impermeable Gloves   | Gloves must be inspected prior to use.[4]   |
| Body        | Protective Clothing           | Wear fire/flammable resistant and impervious clothing.[2][4]  |
| Respiratory | Full-Face Respirator          | Required if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]<br>Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[5] |

## Experimental Workflow: Safe Handling of 1-Bromo-2-methylbutane

The procedural workflow below provides step-by-step guidance for the safe handling of **1-Bromo-2-methylbutane** from preparation to disposal.



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Caption: Logical flow for the safe handling of **1-Bromo-2-methylbutane**.

## Emergency and Disposal Protocols

Immediate and decisive action is crucial in the event of an emergency. The following tables outline first aid measures and disposal procedures.

### First Aid Measures

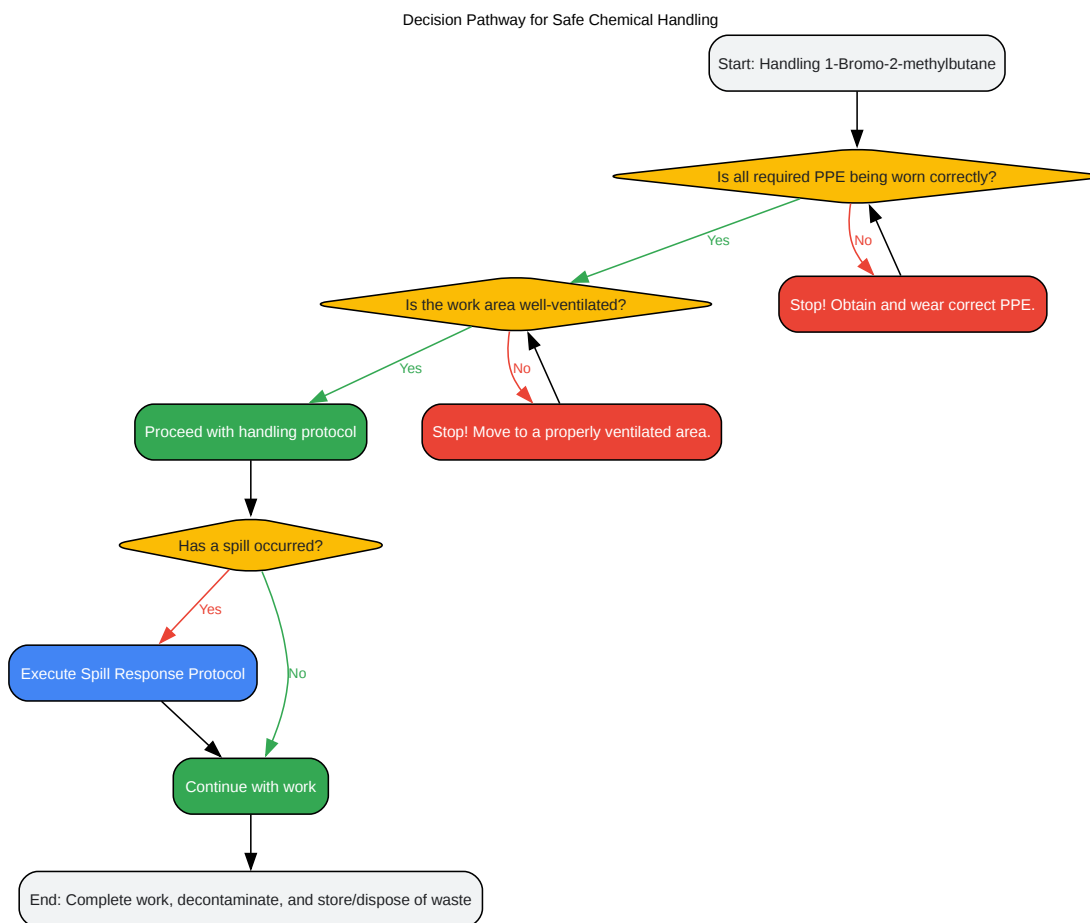
| Exposure Route | First Aid Protocol   |
|----------------|--|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[6]</a>                         |
| Skin Contact   | Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation occurs. <a href="#">[2]</a> <a href="#">[6]</a>       |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[6]</a> |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[7]</a>                                       |

### Spill and Disposal Plan

| Procedure         | Action   |
|-------------------|--|
| Spill Containment | Evacuate personnel to a safe area. Remove all sources of ignition. <sup>[2]</sup> Ventilate the area. Absorb the spill with inert material (e.g., sand, silica gel) and collect for disposal. <sup>[4][8]</sup> Use non-sparking tools. <sup>[4]</sup> |
| Waste Disposal    | Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. <sup>[2]</sup><br><sup>[9]</sup> Waste is classified as hazardous. <sup>[10]</sup>                                 |

## Signaling Pathway for Safe Chemical Handling

The following diagram illustrates the decision-making process and logical flow for ensuring safety when working with **1-Bromo-2-methylbutane**.



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Caption: Decision-making pathway for handling **1-Bromo-2-methylbutane**.

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